

Essential Safety and Operational Guide for Handling 2-Fluoro-6-phenylpyridine

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Compound of Interest

Compound Name: 2-Fluoro-6-phenylpyridine

Cat. No.: B070266

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Disclaimer: No specific Safety Data Sheet (SDS) for **2-Fluoro-6-phenylpyridine** was publicly available at the time of this writing. The following guidance is based on the safety profiles of structurally similar compounds, including other fluorinated pyridines. Researchers, scientists, and drug development professionals are strongly advised to conduct a thorough risk assessment and consult with their institution's Environmental Health and Safety (EHS) department before handling this chemical. This guide provides essential, immediate safety and logistical information for handling **2-Fluoro-6-phenylpyridine**, including operational and disposal plans, to ensure laboratory safety.

Hazard Identification and Personal Protective Equipment (PPE)

Based on analogous compounds, **2-Fluoro-6-phenylpyridine** is anticipated to be a hazardous chemical. The primary hazards include flammability, skin and eye irritation, and potential respiratory tract irritation. Some related compounds are also harmful if swallowed or absorbed through the skin. Therefore, stringent adherence to PPE protocols is mandatory.

Table 1: Recommended Personal Protective Equipment (PPE)

Body Part	Protective Equipment	Recommended Material/Standard
Eyes/Face	Safety glasses with side shields or a face shield.	Conforming to EN166 (EU) or NIOSH (US) standards.
Skin	Chemical-resistant gloves.	Nitrile rubber, Butyl rubber (inspect before use).
Lab coat or chemical-resistant apron.	Standard laboratory coat.	
Respiratory	Respirator (if ventilation is inadequate).	

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